

Introduction: Navigating the Chemistry of a Key Building Block

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Compound of Interest

Compound Name: *tert-Butyl 2-chloro-4-fluorobenzoate*

Cat. No.: *B1294263*

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tert-Butyl 2-chloro-4-fluorobenzoate (CAS 911314-43-7) is a halogenated aromatic ester that serves as a valuable intermediate in organic synthesis. Its utility in the construction of more complex molecules makes it a compound of interest for researchers in medicinal chemistry and drug development. The presence of chloro and fluoro substituents on the benzene ring, combined with the bulky tert-butyl ester, provides a unique combination of reactivity and steric hindrance that can be strategically employed in synthetic pathways. While its primary application lies as a building block, the incorporation of tert-butyl groups in final drug products is a known strategy to enhance potency or modulate metabolic stability.[1]

This guide is intended for researchers, scientists, and drug development professionals who will be handling this compound. As a Senior Application Scientist, the aim is to provide not just a set of safety rules, but a deeper understanding of the 'why' behind these recommendations, grounded in the chemical properties of the molecule. The following sections will provide a comprehensive overview of the known safety data, protocols for safe handling, and emergency procedures, ensuring a self-validating system of laboratory safety.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. Below is a summary of the available data for **tert-Butyl 2-chloro-4-fluorobenzoate**.

Property	Value	Source
CAS Number	911314-43-7	[2][3]
Molecular Formula	C ₁₁ H ₁₂ ClFO ₂	[2][3]
Molecular Weight	230.66 g/mol	[2][3]
Storage Temperature	2-8°C, sealed in dry conditions	[3]

Note: A complete, experimentally verified dataset for properties like boiling point, melting point, and density is not readily available in the public domain. Researchers should handle the compound assuming it may have properties requiring careful control of conditions.

Hazard Identification and GHS Classification

Based on available supplier safety information, **tert-Butyl 2-chloro-4-fluorobenzoate** is classified with the following hazards.[3]

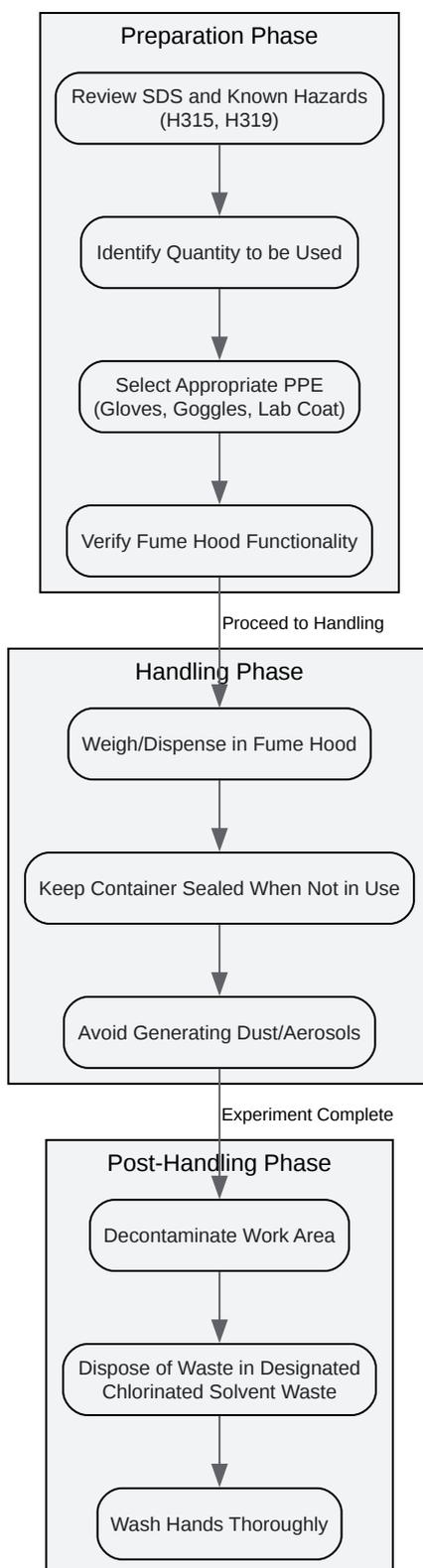
GHS Pictogram	Signal Word	Hazard Statements
Warning	H315: Causes skin irritation. H319: Causes serious eye irritation.	

This classification indicates that the primary routes of hazardous exposure are dermal and ocular. The irritant nature of the compound is likely due to the reactivity of the halogenated aromatic ring.

Safe Handling and Personal Protective Equipment (PPE)

Given the known hazards, a stringent set of handling protocols is required. The following workflow is designed to mitigate risks during the use of **tert-Butyl 2-chloro-4-fluorobenzoate** in a laboratory setting.

Pre-Experiment Risk Assessment Workflow



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Caption: Risk assessment and mitigation workflow for handling **tert-Butyl 2-chloro-4-fluorobenzoate**.

Step-by-Step Handling Protocol

- Engineering Controls: All manipulations of **tert-Butyl 2-chloro-4-fluorobenzoate**, including weighing and transferring, must be conducted in a certified chemical fume hood to prevent inhalation of any potential vapors or aerosols.
- Personal Protective Equipment:
 - Eye Protection: Chemical safety goggles are mandatory to protect against splashes that can cause serious eye irritation.[4]
 - Hand Protection: Wear nitrile or neoprene gloves that are appropriate for handling chlorinated organic compounds. Always inspect gloves for any signs of degradation or puncture before use.
 - Body Protection: A standard laboratory coat should be worn and kept fully buttoned.
- Hygiene Measures:
 - Avoid contact with skin, eyes, and clothing.
 - Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[4]
 - Do not eat, drink, or smoke in areas where the chemical is handled or stored.[5]
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[3][6] The recommended storage temperature is between 2-8°C.[3]

Emergency Procedures

In the event of an accidental exposure or spill, the following procedures should be followed immediately.

First-Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7]
- Skin Contact: Remove all contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[4]
- Inhalation: Move the affected person to fresh air. If they are not breathing, provide artificial respiration. If breathing is difficult, administer oxygen. Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4]

Spill Response

- Evacuate the immediate area.
- Ensure proper PPE is worn before attempting to clean the spill.
- For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- Ventilate the area and wash the spill site after the material has been removed.
- For large spills, contact your institution's environmental health and safety department.

Toxicological and Ecological Information

To date, comprehensive toxicological and ecological studies for **tert-Butyl 2-chloro-4-fluorobenzoate** have not been widely published. However, the hazards of similar halogenated aromatic compounds should be considered. Many such compounds can be harmful to aquatic life with long-lasting effects. Therefore, it is imperative that this compound is not released into the environment. All waste materials should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

Conclusion

tert-Butyl 2-chloro-4-fluorobenzoate is a valuable research chemical with defined hazards of skin and serious eye irritation. While a complete safety profile is not yet available, a cautious and informed approach based on its known hazards and the properties of structurally related molecules is essential for its safe use. By adhering to the principles of risk assessment, employing appropriate engineering controls and PPE, and being prepared for emergencies, researchers can confidently and safely utilize this compound in their pursuit of scientific discovery.

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